

Spectral Analysis of 2-(Pentyloxy)naphthalene: A Technical Guide

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Compound of Interest

Compound Name: 2-(Pentyloxy)naphthalene

CAS No.: 31059-19-5

Cat. No.: B15928844

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **2-(Pentyloxy)naphthalene**, a key intermediate in various chemical syntheses. Due to the limited availability of direct experimental spectra for this specific compound, this guide presents a detailed analysis based on predicted values derived from the known spectral data of its lower alkoxy homologues, namely 2-methoxy, 2-ethoxy, and 2-propoxynaphthalene. This approach allows for a robust estimation of the expected spectral characteristics.

Predicted Spectral Data

The following tables summarize the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2-(Pentyloxy)naphthalene**. These predictions are founded on the systematic trends observed in the spectral data of homologous 2-alkoxynaphthalenes.

Table 1: Predicted ^1H NMR Spectral Data of 2-(Pentyloxy)naphthalene

Solvent: CDCl₃, Reference: TMS (0 ppm)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.75	d	2H	Ar-H
~7.40	m	2H	Ar-H
~7.30	m	1H	Ar-H
~7.15	m	2H	Ar-H
~4.05	t	2H	-O-CH ₂ -
~1.85	p	2H	-O-CH ₂ -CH ₂ -
~1.45	m	4H	-CH ₂ -CH ₂ -CH ₃
~0.95	t	3H	-CH ₃

Table 2: Predicted ¹³C NMR Spectral Data of 2-(Pentyloxy)naphthalene

Solvent: CDCl₃

Chemical Shift (δ , ppm)	Assignment
~157.0	C-O (Aromatic)
~134.5	Quaternary Ar-C
~129.5	Ar-CH
~129.0	Quaternary Ar-C
~127.5	Ar-CH
~126.5	Ar-CH
~126.0	Ar-CH
~123.5	Ar-CH
~119.0	Ar-CH
~106.5	Ar-CH
~68.0	-O-CH ₂ -
~29.0	-O-CH ₂ -CH ₂ -
~28.0	-CH ₂ -
~22.5	-CH ₂ -
~14.0	-CH ₃

Table 3: Predicted IR Spectral Data of 2-(Pentyloxy)naphthalene

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3050	Medium	Aromatic C-H stretch
~2950-2850	Strong	Aliphatic C-H stretch
~1600, 1500, 1460	Medium-Strong	Aromatic C=C stretch
~1250	Strong	Aryl-Alkyl ether C-O stretch (asymmetric)
~1030	Strong	Aryl-Alkyl ether C-O stretch (symmetric)
~830-750	Strong	Aromatic C-H out-of-plane bend

Table 4: Predicted Mass Spectrometry Data of 2-(Pentyloxy)naphthalene

m/z	Relative Intensity	Assignment
214	Moderate	[M] ⁺ (Molecular Ion)
144	High	[M - C ₅ H ₁₀] ⁺ (McLafferty rearrangement)
115	Moderate	[C ₉ H ₇] ⁺
71	Moderate	[C ₅ H ₁₁] ⁺

Experimental Protocols

The following are detailed methodologies for the acquisition of the spectral data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ¹H and ¹³C NMR spectra to elucidate the chemical structure of 2-(Pentyloxy)naphthalene.

Methodology:

- **Sample Preparation:** Dissolve approximately 10-20 mg of **2-(Pentyloxy)naphthalene** in 0.6-0.7 mL of deuterated chloroform (CDCl_3). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- **^1H NMR Acquisition:**
 - Acquire the spectrum at room temperature.
 - Use a standard pulse sequence (e.g., zg30).
 - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-10 ppm).
 - Optimize the receiver gain.
 - Acquire a sufficient number of scans to achieve a good signal-to-noise ratio (typically 8-16 scans).
- **^{13}C NMR Acquisition:**
 - Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30) to simplify the spectrum to single lines for each carbon.
 - Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-160 ppm).
 - A larger number of scans will be required compared to ^1H NMR to achieve a good signal-to-noise ratio (typically 128 scans or more).
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Calibrate the spectra using the TMS signal at 0 ppm.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **2-(Pentyloxy)naphthalene**.

Methodology:

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Place a small amount of the solid **2-(Pentyloxy)naphthalene** sample directly onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Instrumentation: Use a Fourier-transform infrared (FTIR) spectrometer equipped with an ATR accessory.
- Data Acquisition:
 - Record a background spectrum of the empty ATR crystal.
 - Record the sample spectrum over the mid-IR range (typically 4000-400 cm^{-1}).
 - Co-add a sufficient number of scans (e.g., 16-32) to obtain a high-quality spectrum.
- Data Processing: The software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **2-(Pentyloxy)naphthalene**.

Methodology:

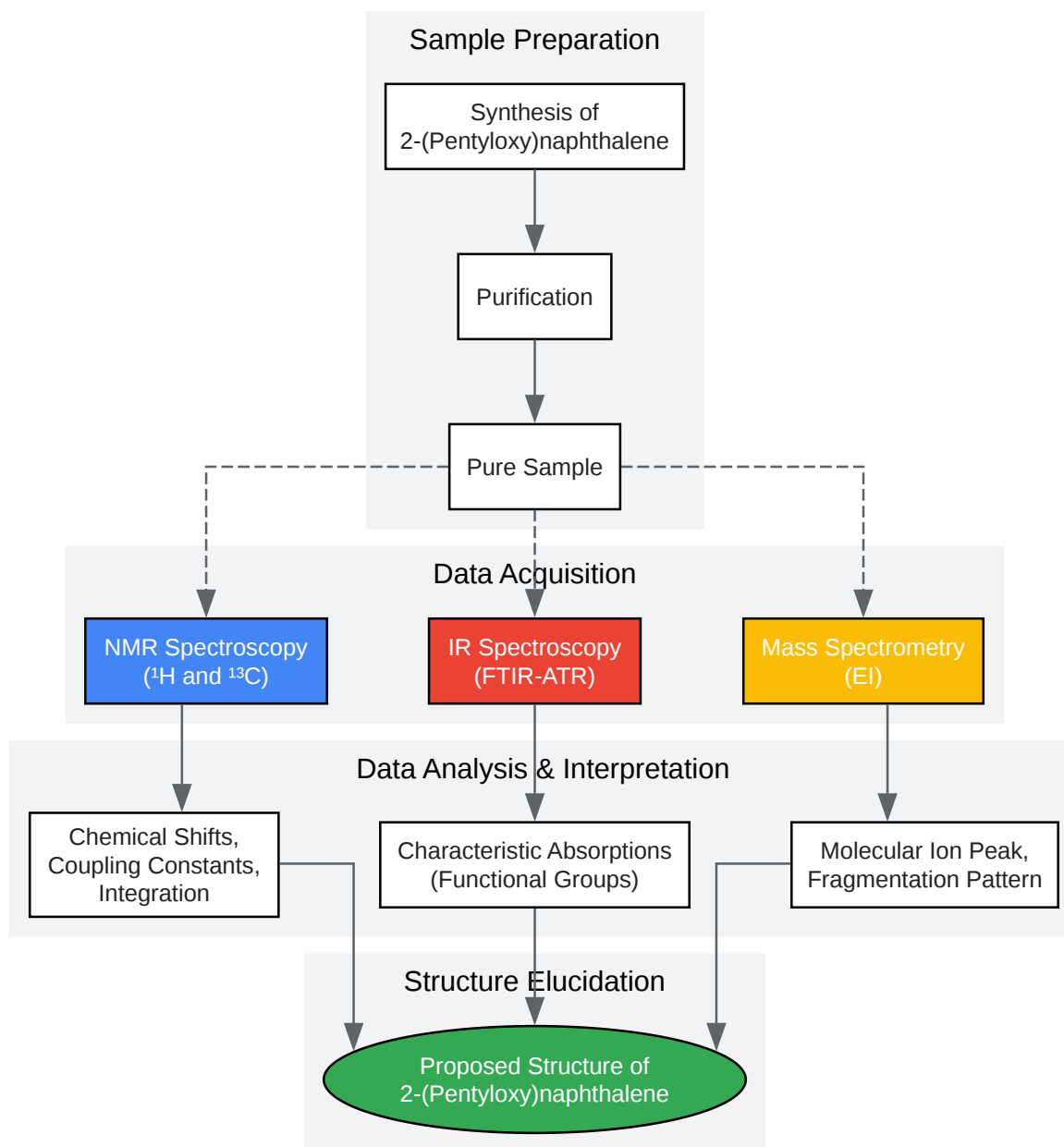
- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- Ionization: Utilize Electron Ionization (EI) at a standard energy of 70 eV to induce fragmentation.

- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a quadrupole or time-of-flight (TOF) mass analyzer.
- Detection: Detect the ions using an electron multiplier or other suitable detector.
- Data Acquisition: Record the mass spectrum, plotting the relative abundance of each ion versus its m/z value.

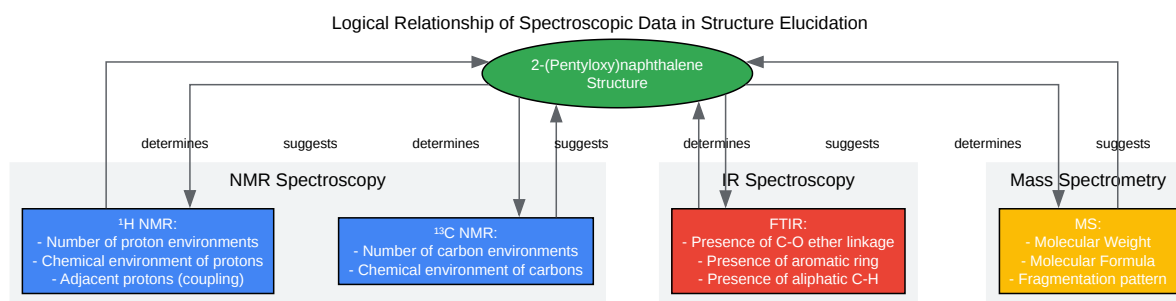
Visualizations

The following diagrams illustrate the workflow for spectral data acquisition and the logical relationship of the spectroscopic techniques in structure elucidation.

Workflow for Spectroscopic Analysis of 2-(Pentyloxy)naphthalene

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Caption: Workflow of Spectral Data Acquisition and Analysis.



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Caption: Spectroscopic Data in Structure Elucidation.

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